

In-Depth Technical Guide: Hexyl 2-bromobutanoate Safety Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexyl 2-bromobutanoate

Cat. No.: B15472924

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Hexyl 2-bromobutanoate** (CAS No: 38675-00-2) is not publicly available in the retrieved search results. This guide is therefore based on general principles of chemical safety and data extrapolated from structurally similar compounds. All personnel should handle this chemical with caution and adhere to established laboratory safety protocols. A substance-specific risk assessment should be conducted before use.

Introduction

Hexyl 2-bromobutanoate is a chemical compound with the molecular formula $C_{10}H_{19}BrO_2$ and a molar mass of 251.16 g/mol ^[1] Its structure suggests it is an ester of butanoic acid, substituted with a bromine atom at the alpha position, with a hexyl ester group. The presence of the bromine atom significantly influences its reactivity and potential toxicological profile compared to its non-brominated analogs. This document aims to provide a summary of the anticipated safety considerations for this compound, in the absence of a formal SDS.

Hazard Identification and Classification (Anticipated)

While a specific hazard classification is unavailable, compounds containing alkyl bromides are often classified as:

- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Expected to be a skin irritant.
- Serious Eye Damage/Eye Irritation: Expected to cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Hazardous decomposition products upon combustion are likely to include carbon monoxide and hydrogen bromide.

Quantitative Data Summary

Due to the absence of a specific SDS for **Hexyl 2-bromobutanoate**, a comprehensive table of quantitative data cannot be provided. The table below is a template illustrating the type of information that would be presented if available.

Property	Value	Units	Source
Physical and Chemical Properties			
Molecular Formula	C10H19BrO2	-	ChemBK[1]
Molar Mass	251.16	g/mol	ChemBK[1]
Boiling Point	Data not available	°C	
Melting Point	Data not available	°C	
Flash Point	Data not available	°C	
Density	Data not available	g/cm ³	
Water Solubility	Data not available	mg/L	
Toxicological Data			
LD50 Oral	Data not available	mg/kg	
LD50 Dermal	Data not available	mg/kg	
LC50 Inhalation	Data not available	ppm (4h)	
Exposure Limits			
PEL (OSHA)	Data not available	ppm	
TLV (ACGIH)	Data not available	ppm	

Experimental Protocols (Hypothetical)

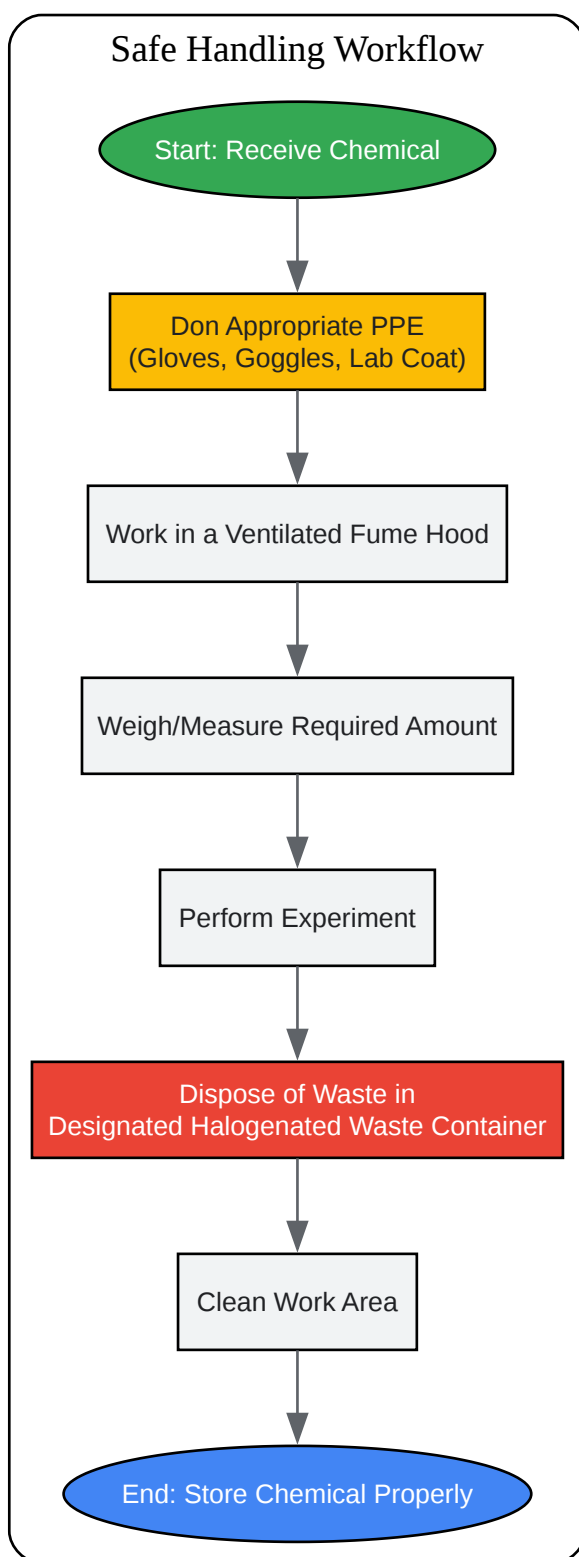
Detailed experimental protocols for the determination of safety data are not available. However, standard methodologies for assessing chemical hazards are defined by organizations such as the OECD (Organisation for Economic Co-operation and Development). For instance:

- **Acute Oral Toxicity:** Would likely be determined using OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). This method involves the administration of the test substance to fasted animals in a stepwise procedure.

- Skin Irritation: Would be assessed following OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This involves applying the substance to the shaved skin of an animal and observing for signs of irritation over a set period.
- Eye Irritation: Would be evaluated using OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), where the substance is applied to the eye of an animal and the effects are scored.

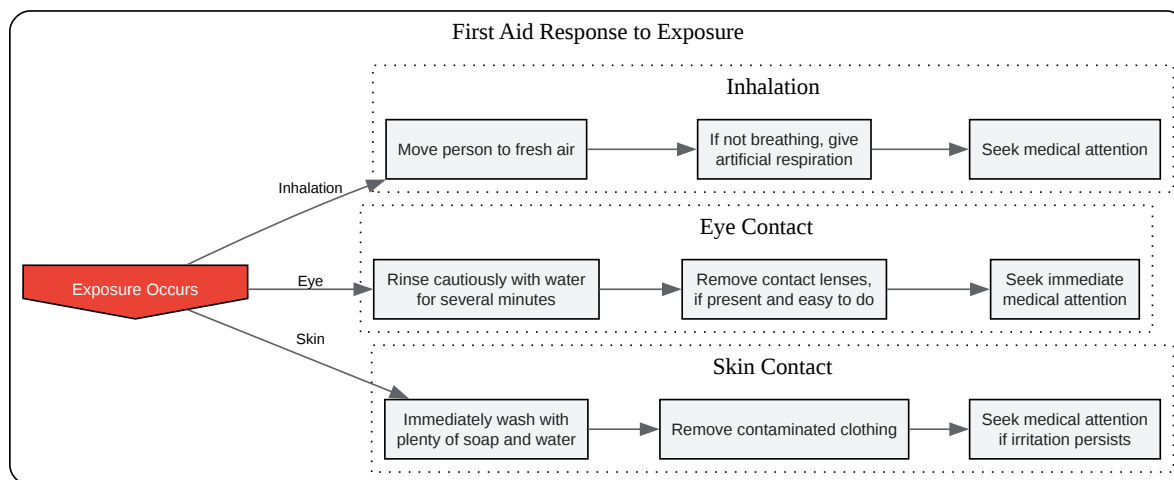
Visualized Workflows and Relationships

The following diagrams illustrate logical relationships and workflows relevant to the safe handling of a hazardous chemical like **Hexyl 2-bromobutanoate**.



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Caption: General workflow for safely handling a potentially hazardous chemical.



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Caption: First aid measures for different routes of chemical exposure.

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References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Hexyl 2-bromobutanoate Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15472924#hexyl-2-bromobutanoate-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b15472924#hexyl-2-bromobutanoate-safety-data-sheet-sds-information)

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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